

An In-depth Technical Guide to Isopropylpiperazine (CAS 4318-42-7)

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Compound of Interest

Compound Name: Isopropylpiperazine

Cat. No.: B1293547

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Isopropylpiperazine** (CAS 4318-42-7), a substituted piperazine derivative. The document covers its chemical and physical properties, spectral information, synthesis protocols, and known biological activities, with a focus on presenting data in a structured and accessible format for scientific and research applications.

Chemical and Physical Properties

1-Isopropylpiperazine, also known as 1-(propan-2-yl)piperazine, is a heterocyclic amine with a distinct molecular structure that lends itself to various chemical modifications.^[1] A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **1-Isopropylpiperazine**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₆ N ₂	[2][3]
Molecular Weight	128.22 g/mol	[2][3]
IUPAC Name	1-propan-2-ylpiperazine	[2]
Synonyms	N-Isopropylpiperazine, Isopropylpiperazine	[4][5]
Appearance	Colorless to light orange/yellow clear liquid	[4][5]
Boiling Point	180-181 °C (lit.)	[3][6][7]
Density	0.896 g/mL	[3][7]
Flash Point	54.4 °C (closed cup)	
Refractive Index (n _{20/D})	1.4710 (lit.)	[3][7]
Water Solubility	Slightly soluble	[6]
LogP (calculated)	0.4	[4]
Topological Polar Surface Area	15.3 Å ²	[2]

Spectral Information

Spectroscopic data is crucial for the identification and characterization of 1-**Isopropylpiperazine**. Available spectral information is summarized in Table 2.

Table 2: Spectral Data for 1-**Isopropylpiperazine**

Technique	Data Availability and Key Features	Source(s)
^{13}C NMR	Spectra available, providing information on the carbon skeleton.	[2]
GC-MS	GC-MS data is available, showing the fragmentation pattern of the molecule.	[2]
FT-IR	Spectra available, showing characteristic peaks for N-H, C-H, and C-N bonds.	[2]
Raman Spectroscopy	Raman spectra are available for further structural analysis.	[2]

Synthesis of 1-Isopropylpiperazine

Several synthetic routes for the preparation of monosubstituted piperazines, including 1-**Isopropylpiperazine**, have been reported. A general and simplified one-pot synthesis method is particularly noteworthy for its efficiency.[8]

Experimental Protocol: One-Pot Synthesis of 1-Isopropylpiperazine

This protocol is adapted from a general method for the synthesis of monosubstituted piperazines.[8]

Materials:

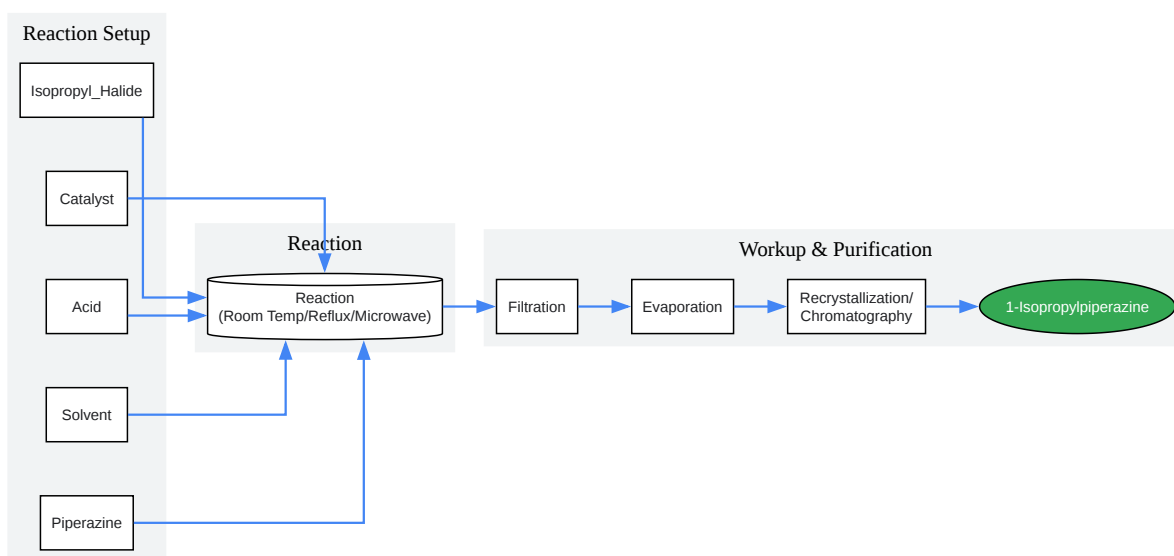
- Piperazine
- Isopropyl halide (e.g., 2-bromopropane or 2-chloropropane)
- A suitable solvent (e.g., methanol)
- A supported metal ion catalyst (e.g., on a polymeric resin)

- Acid (e.g., HCl) to form piperazine monohydrochloride in situ

Procedure:

- In a reaction vessel, dissolve piperazine in the chosen solvent.
- Add a stoichiometric amount of acid to protonate one of the nitrogen atoms of the piperazine ring, forming the piperazine-1-ium cation in situ. This "protection" step is crucial to prevent the formation of disubstituted products.
- Add the supported metal ion catalyst to the reaction mixture.
- Slowly add the isopropyl halide to the mixture.
- The reaction can be carried out at room temperature or under reflux, depending on the reactivity of the halide and the desired reaction rate. Microwave-assisted synthesis can also be employed to accelerate the reaction.^[8]
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC or GC).
- Upon completion, the heterogeneous catalyst can be easily removed by filtration.
- The solvent is then evaporated, and the resulting crude product is purified by recrystallization or column chromatography to yield pure **1-Isopropylpiperazine**.

Diagram 1: General Workflow for the Synthesis of **1-Isopropylpiperazine**



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Caption: A generalized workflow for the one-pot synthesis of **1-Isopropylpiperazine**.

Biological Activities and Potential Applications

Piperazine and its derivatives are known to exhibit a wide range of biological activities.^{[9][10]} While specific research on **1-Isopropylpiperazine** is limited, the broader class of piperazine-containing compounds has shown significant therapeutic potential.

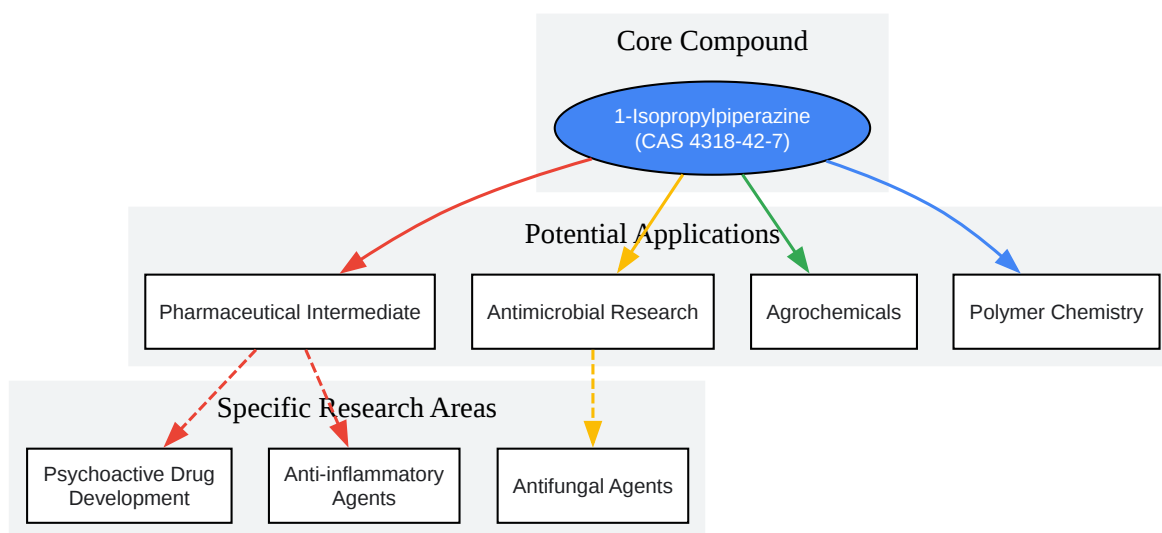
Antimicrobial and Antifungal Activity: Piperazine derivatives have been synthesized and screened for their antibacterial and antifungal properties.^{[11][12][13]} These compounds have shown efficacy against various strains of bacteria and fungi, making them promising candidates for the development of new anti-infective agents.

Psychoactive Properties and Pharmaceutical Intermediate: 1-**Isopropylpiperazine** is utilized as a key intermediate in the synthesis of pharmaceuticals, particularly those with psychoactive properties.[1][5] The piperazine scaffold is a common feature in many drugs targeting the central nervous system.

Anti-inflammatory Activity: Some piperazine derivatives have demonstrated anti-inflammatory effects. The mechanism of action for some of these compounds may involve the inhibition of kinases and amines involved in inflammatory pathways.

General Mechanism of Action for Piperazine (Anthelmintic): The parent compound, piperazine, is known for its anthelmintic properties, where it causes paralysis of parasitic worms by acting as a GABA receptor agonist.[14] It is important to note that this specific mechanism may not be directly applicable to all piperazine derivatives, including 1-**Isopropylpiperazine**, without further investigation.

Diagram 2: Potential Applications of 1-**Isopropylpiperazine**



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Caption: Logical relationships of 1-**Isopropylpiperazine**'s potential applications.

Safety and Handling

1-Isopropylpiperazine is classified as a flammable liquid and is toxic in contact with skin.[3] It can cause skin and serious eye irritation, and may cause respiratory irritation.[2] Appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection, should be used when handling this compound. It should be stored in a well-ventilated place, away from sources of ignition, and the container should be kept tightly closed.

Conclusion

1-Isopropylpiperazine is a versatile chemical building block with a range of established and potential applications, particularly in the pharmaceutical and chemical industries. This guide has summarized the currently available technical data to support further research and development involving this compound. While the broad biological activities of piperazine derivatives are well-documented, further specific studies on **1-Isopropylpiperazine** are needed to fully elucidate its pharmacological profile and potential therapeutic uses.

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